

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH*

Cat. No.: *B15545536*

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Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH is a specialized dipeptide derivative designed for use in Fmoc-based solid-phase peptide synthesis (SPPS).[1][2] Its unique structural feature, a dimethylated pseudoproline (Psi(Me,Me)pro) modification at the Threonine residue, serves as a powerful tool to overcome common challenges in the synthesis of complex peptides. This guide provides a detailed examination of its chemical properties, experimental applications, and the underlying principles of its utility.

The incorporation of the pseudoproline moiety creates a temporary "kink" in the peptide backbone, mimicking the structure of proline.[3][4] This conformational disruption is highly effective at preventing the formation of secondary structures like β -sheets during peptide assembly.[5][6] Such aggregation is a primary cause of poor solvation, incomplete coupling reactions, and low yields in SPPS.[7] By mitigating these issues, **Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH** enhances synthetic efficiency, improves the purity of crude products, and facilitates the synthesis of long or otherwise "difficult" sequences.[8][9]

The pseudoproline modification is stable throughout the standard cycles of Fmoc SPPS but is readily and completely reversed during the final trifluoroacetic acid (TFA)-mediated cleavage step, regenerating the native Threonine residue in the final peptide.[4][5]

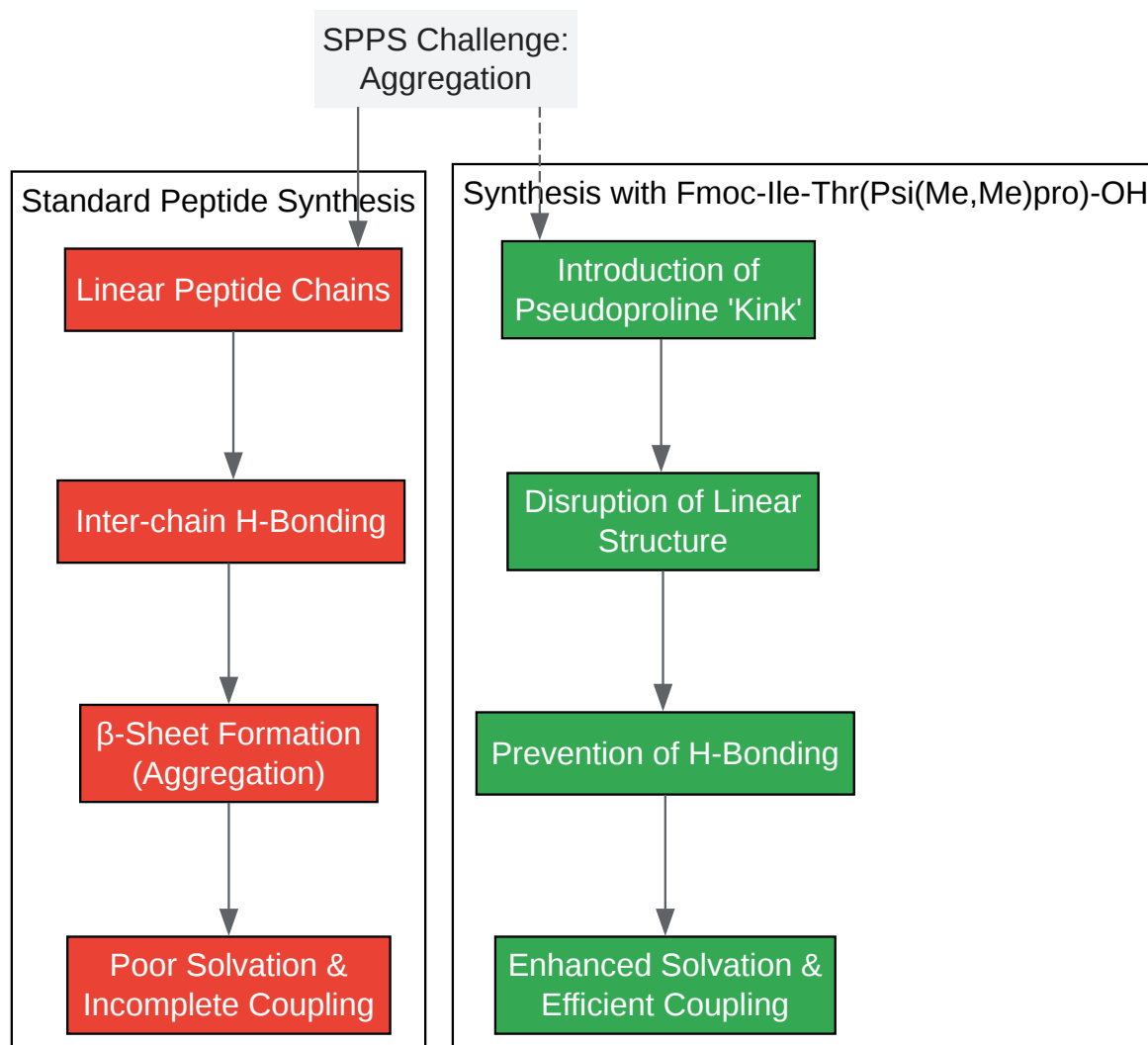
Chemical Properties and Data

The fundamental chemical and physical properties of **Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH** are summarized below.

Property	Value	Reference
Molecular Weight	494.58 g/mol	
Empirical Formula	C ₂₈ H ₃₄ N ₂ O ₆	
CAS Number	957780-52-8	
Physical Form	Powder	
Storage Temperature	2-8°C	
SMILES String	N4(--INVALID-LINK--C)C">C@@HC(=O)O)C(=O)--INVALID-LINK----INVALID-LINK--C	
InChI Key	VZNSFSVZJYPRMN-OOADCFESA-N	

Mechanism of Action: Disrupting Peptide Aggregation

The primary function of the pseudoproline moiety is to disrupt inter-chain hydrogen bonding that leads to aggregation. The oxazolidine ring imposes a cis-amide bond conformation with the preceding amino acid (Isoleucine in this case), creating a significant bend in the peptide backbone. This prevents the linear alignment required for β -sheet formation, thereby maintaining the solubility and accessibility of the growing peptide chain on the solid support.



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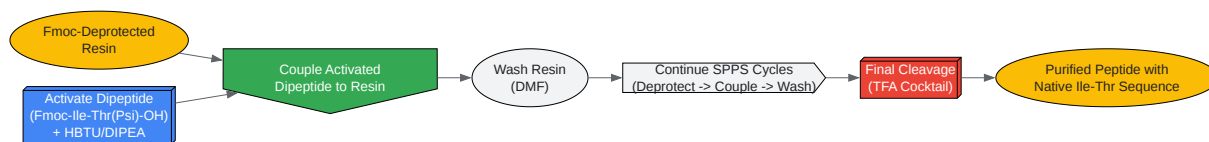
Diagram 1: Logical workflow comparing standard SPPS with pseudoproline-assisted synthesis.

Experimental Protocols

Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH is utilized as a dipeptide building block in standard Fmoc SPPS protocols. It replaces the sequential coupling of Fmoc-Thr(tBu)-OH and Fmoc-Ile-OH. The reason for using a pre-formed dipeptide is that the nitrogen atom within the oxazolidine ring is sterically hindered and less nucleophilic, making direct acylation inefficient.[3]

General Protocol for Incorporation in Automated SPPS

- **Resin Preparation:** Start with a suitable resin (e.g., Rink Amide, 2-chlorotrityl) and perform the initial deprotection of the Fmoc group using a solution of 20% piperidine in DMF.
- **Dipeptide Activation:** In a separate vessel, dissolve **Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH** (typically 3-5 equivalents over resin loading) and an activating agent (e.g., HBTU/HOBt or HATU, 3-5 equivalents) in a minimal amount of DMF. Add a base such as DIPEA (6-10 equivalents). Allow the activation to proceed for several minutes.
- **Coupling:** Add the activated dipeptide solution to the deprotected resin. Allow the coupling reaction to proceed for 1-2 hours. For difficult sequences, extended coupling times or double coupling may be employed.^[9] Microwave-assisted coupling can also be used to accelerate the reaction.^[10]
- **Washing:** After coupling, thoroughly wash the resin with DMF to remove excess reagents and byproducts.
- **Monitoring:** Confirm the completion of the coupling reaction using a qualitative test such as the Kaiser (ninhydrin) test.
- **Chain Elongation:** Proceed with the synthesis by deprotecting the Fmoc group from the newly added Isoleucine and coupling the next amino acid in the sequence using standard protocols.
- **Final Cleavage:** Upon completion of the peptide sequence, treat the resin with a cleavage cocktail, typically containing 95% Trifluoroacetic Acid (TFA), water, and scavengers (e.g., triisopropylsilane). This step simultaneously cleaves the peptide from the resin, removes side-chain protecting groups, and quantitatively converts the oxazolidine ring back to a native threonine residue.^[4]^[5]



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Diagram 2: Experimental workflow for incorporating the pseudoproline dipeptide in SPPS.

Guidelines for Use

Empirical data has led to the development of best practices for placing pseudoproline dipeptides within a sequence to maximize their effectiveness:

- Spacing: Insert pseudoprolines approximately every 5-6 residues for long peptides.[4][8]
- Proximity to Proline: Maintain a minimum of 2 residues between a pseudoproline and another pseudoproline or a standard proline residue.[4][9]
- Hydrophobic Regions: It is often beneficial to place a pseudoproline unit immediately before a known hydrophobic or aggregation-prone sequence.[4][5]

Applications in Drug Discovery and Peptide Science

The ability to reliably synthesize challenging peptides is crucial for drug development and biochemical research. **Fmoc-Ile-Thr(Psi(Me,Me)pro)-OH** is particularly valuable for:

- Synthesis of Long Peptides: Enables the synthesis of peptides and small proteins (up to 80 amino acids) that would otherwise be inaccessible with standard methods.[9]
- Cyclic Peptides: The pre-organized "kink" introduced by the pseudoproline can facilitate peptide cyclization by bringing the N- and C-termini into proximity, often leading to increased yields and faster reaction times.[4][5]

- Peptidomimetics: The pseudoproline moiety can be used as a proline isostere in the design of peptidomimetics with tailored conformational properties.[5]
- Improved Product Quality: By reducing aggregation, syntheses using pseudoprolines result in higher quality crude products, simplifying purification and increasing overall yields.[8] This is critical for scaling up the production of peptide-based therapeutics.[11]

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- To cite this document: BenchChem. [A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545536/docs#a-comprehensive-overview-for-researchers-scientists-and-drug-development-professionals]

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